

Application Notes & Protocols: Synthesis of Hydroperoxides from Diisopropylbenzene

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Compound of Interest

Compound Name: 1,2-Diisopropylbenzene

Cat. No.: B3427237

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Audience: Researchers, scientists, and drug development professionals.

Introduction

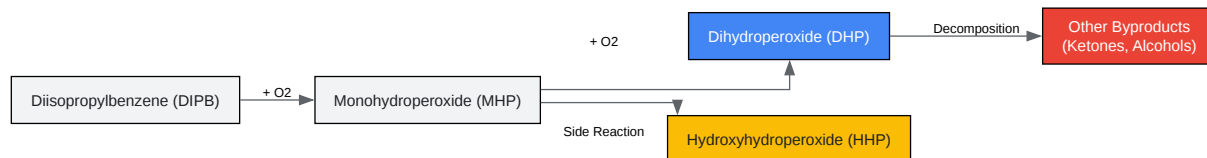
The oxidation of diisopropylbenzene (DIPB) isomers is a commercially significant process, primarily for the production of dihydroxybenzenes (resorcinol and hydroquinone) and acetone. The core of this process is the synthesis of diisopropylbenzene dihydroperoxide (DHP) through the liquid-phase oxidation of DIPB with molecular oxygen. While the majority of industrial and academic research focuses on the meta- (1,3) and para- (1,4) isomers due to their valuable downstream products, the general principles of this free-radical oxidation can be applied to the ortho- (1,2) isomer as well.

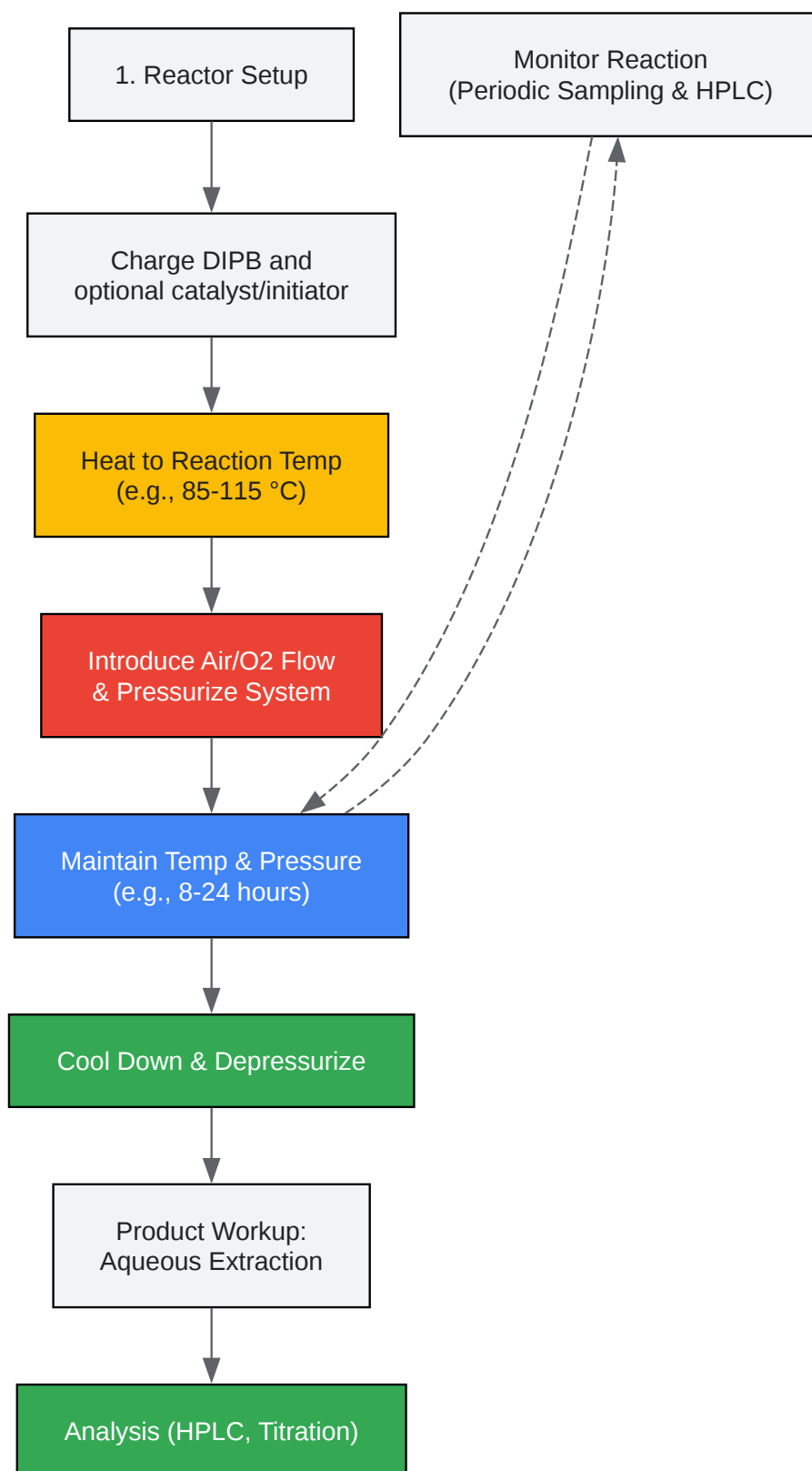
These application notes provide a comprehensive overview of the synthesis of hydroperoxides from diisopropylbenzene, summarizing various catalytic systems and reaction conditions. A detailed, generalized experimental protocol is provided to serve as a starting point for laboratory-scale synthesis.

Reaction Pathway and Key Species

The air oxidation of diisopropylbenzene is a free-radical chain reaction that proceeds sequentially. First, DIPB is oxidized to form the intermediate diisopropylbenzene monohydroperoxide (MHP). Subsequently, MHP is further oxidized to the desired diisopropylbenzene dihydroperoxide (DHP).^[1] A common byproduct is diisopropylbenzene

hydroxyhydroperoxide (HHP).[2] The overall goal in industrial processes is to maximize the yield of DHP.[3]





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References

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